

2-Chloro-4,5-dimethylphenol: A Technical Guide to Potential Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4,5-dimethylphenol

Cat. No.: B075673

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-4,5-dimethylphenol is a halogenated phenolic compound with a structure that suggests a potential for a range of biological activities. While direct research on this specific isomer is limited, its close structural relationship to other chlorinated phenols, such as the widely used antiseptic chloroxylenol (4-chloro-3,5-dimethylphenol), provides a strong basis for exploring its potential applications in antimicrobial, anticancer, and antioxidant research. This technical guide consolidates the available chemical and physical data for **2-Chloro-4,5-dimethylphenol** and extrapolates potential research avenues based on the activities of its structural analogues. Detailed experimental protocols are provided to facilitate the investigation of these potential applications, and key pathways are visualized to aid in conceptual understanding.

Chemical and Physical Properties

2-Chloro-4,5-dimethylphenol, also known as 6-chloro-3,4-xlenol, is a solid organic compound.^{[1][2]} Its fundamental properties are summarized in the table below.

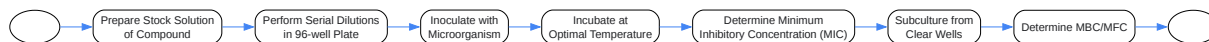
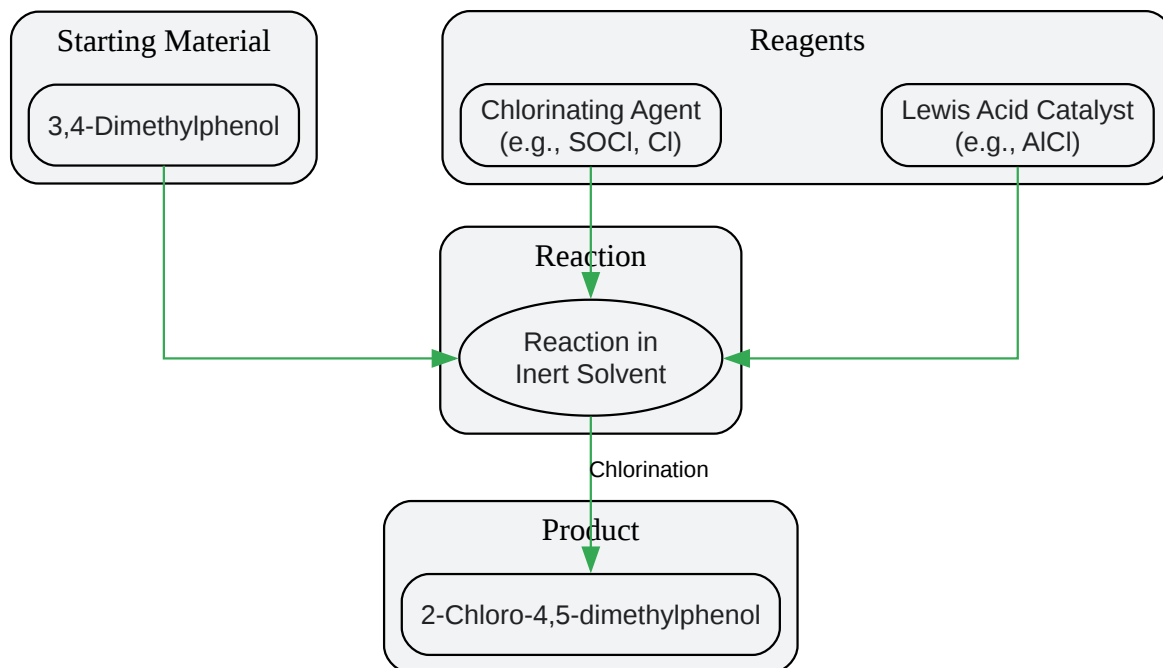
Property	Value	Reference
CAS Number	1124-04-5	[1][2]
Molecular Formula	C ₈ H ₉ ClO	[1][2]
Molecular Weight	156.61 g/mol	[2]
Appearance	Colorless to off-white solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in alcohols and ethers	[3]

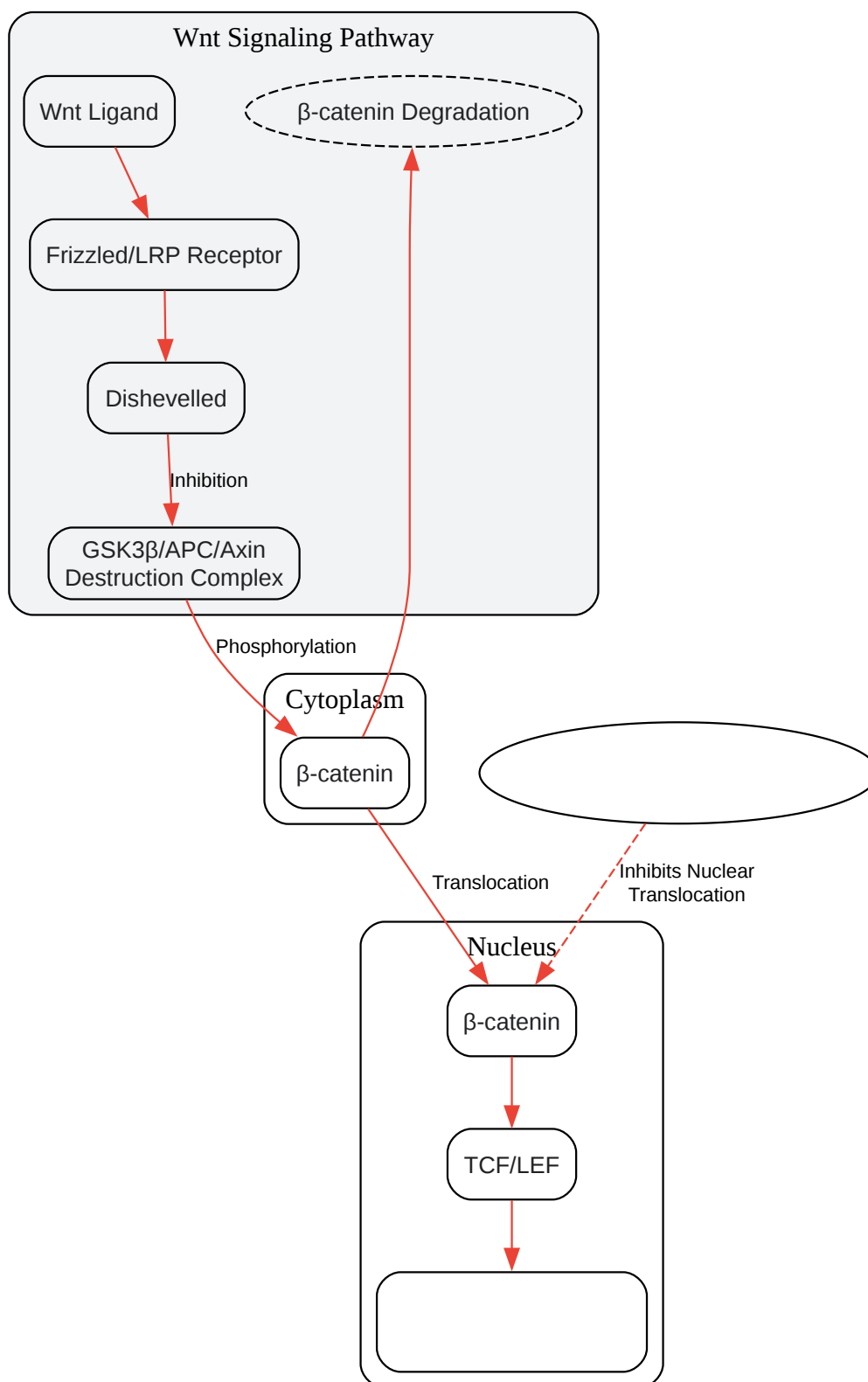
Spectroscopic Data:

- Mass Spectrometry: The NIST WebBook provides the mass spectrum (electron ionization) for **2-Chloro-4,5-dimethylphenol**.[\[1\]](#)
- Infrared (IR) Spectrum: The NIST WebBook also contains the IR spectrum for this compound.[\[1\]](#)
- ¹³C NMR Spectrum: ChemicalBook provides the ¹³C NMR spectrum of **2-Chloro-4,5-dimethylphenol**.[\[4\]](#)

Synthesis

A potential synthetic route to **2-Chloro-4,5-dimethylphenol** involves the direct chlorination of 3,4-dimethylphenol. This electrophilic aromatic substitution would likely be carried out using a chlorinating agent such as sulfuryl chloride (SO₂Cl₂) or chlorine gas (Cl₂) in the presence of a Lewis acid catalyst.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-4,5-dimethylphenol [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. Chloroxyleneol - Wikipedia [en.wikipedia.org]
- 4. 2-CHLORO-4,5-DIMETHYLPHENOL(1124-04-5) 13C NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [2-Chloro-4,5-dimethylphenol: A Technical Guide to Potential Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075673#potential-research-applications-of-2-chloro-4-5-dimethylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com